

An In-Depth Technical Guide to Butyl 4-[(phenylsulfonyl)oxy]benzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Butyl 4-[(phenylsulfonyl)oxy]benzoate
Cat. No.: B310552

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Butyl 4-[(phenylsulfonyl)oxy]benzoate** (CAS 723759-23-7), a compound of interest in organic synthesis and potential pharmaceutical applications. Although direct experimental data for this specific molecule is limited, this document extrapolates its physicochemical properties, outlines a robust synthetic protocol, predicts its spectral characteristics, and discusses its potential reactivity and applications based on established chemical principles and data from closely related analogues. The guide is intended to serve as a foundational resource for researchers and professionals in drug development, enabling them to understand and effectively utilize this compound in their work.

Introduction and Molecular Overview

Butyl 4-[(phenylsulfonyl)oxy]benzoate is an organic molecule that incorporates three key functional groups: a butyl ester, a benzoate core, and a phenylsulfonate leaving group. This unique combination of features makes it a potentially valuable intermediate in organic

synthesis, particularly in reactions where a well-defined leaving group is required for the construction of more complex molecular architectures. The phenylsulfonate moiety is a well-established good leaving group, rendering the phenolic oxygen to which it is attached susceptible to nucleophilic attack. The butyl benzoate portion of the molecule provides a lipophilic handle and a site for further chemical modification.

The structure of **Butyl 4-[(phenylsulfonyl)oxy]benzoate** is presented below:

Diagram of the Molecular Structure of **Butyl 4-[(phenylsulfonyl)oxy]benzoate**

Caption: Molecular structure of **Butyl 4-[(phenylsulfonyl)oxy]benzoate**.

Predicted Physicochemical Properties

The following table summarizes the predicted physicochemical properties of **Butyl 4-[(phenylsulfonyl)oxy]benzoate**. These values are extrapolated from the known properties of its precursors, Butyl 4-hydroxybenzoate and benzenesulfonic acid derivatives, and from general chemical principles.

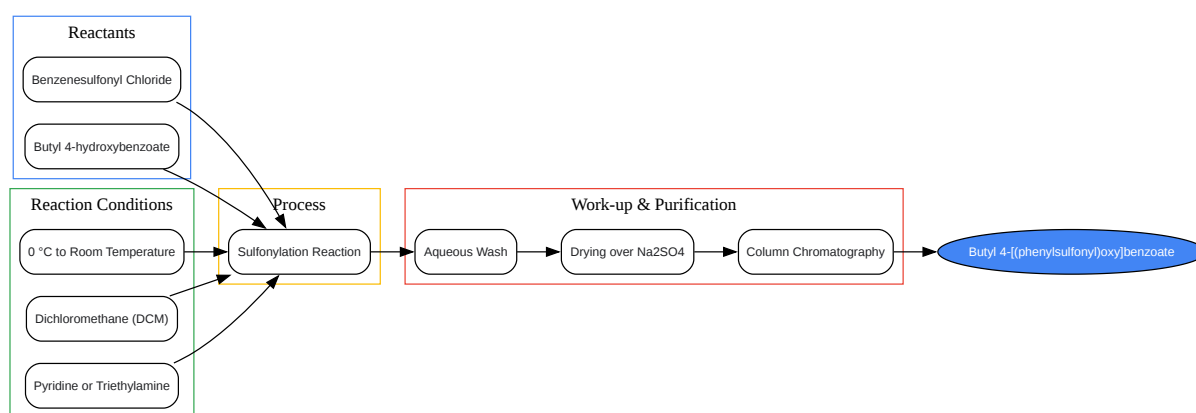
Property	Predicted Value	Basis for Prediction
Molecular Formula	C ₁₇ H ₁₈ O ₅ S	Based on the molecular structures of the constituent parts.
Molecular Weight	334.39 g/mol	Calculated from the molecular formula.
Appearance	White to off-white crystalline solid	Inferred from the solid nature of Butyl 4-hydroxybenzoate and many sulfonate esters.
Melting Point	70-90 °C	Expected to be higher than Butyl 4-hydroxybenzoate (67-70 °C) due to increased molecular weight and polarity.
Boiling Point	> 300 °C (decomposes)	Sulfonate esters often have high boiling points and may decompose before boiling at atmospheric pressure.
Solubility	Soluble in polar organic solvents (e.g., dichloromethane, ethyl acetate, acetone). Insoluble in water.	Based on the solubility of Butyl 4-hydroxybenzoate and the general solubility of sulfonate esters. [1] [2]
pKa	Not applicable (non-ionizable)	The molecule does not have an acidic proton.
LogP	~4.0	Estimated based on the lipophilicity of the butyl and phenyl groups.

Proposed Synthesis Protocol

The most direct and widely used method for the synthesis of aryl sulfonate esters is the reaction of a phenol with a sulfonyl chloride in the presence of a base.[\[3\]](#)[\[4\]](#) Therefore, a

plausible and efficient synthesis of **Butyl 4-[(phenylsulfonyl)oxy]benzoate** involves the reaction of Butyl 4-hydroxybenzoate with benzenesulfonyl chloride.

Diagram of the Proposed Synthetic Workflow



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Caption: Proposed workflow for the synthesis of **Butyl 4-[(phenylsulfonyl)oxy]benzoate**.

Step-by-Step Methodology:

- **Preparation:** To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add Butyl 4-hydroxybenzoate (1.0 eq).
- **Dissolution:** Dissolve the Butyl 4-hydroxybenzoate in anhydrous dichloromethane (DCM).

- **Base Addition:** Cool the solution to 0 °C using an ice bath and add a suitable base, such as pyridine or triethylamine (1.2 eq), dropwise. The base acts as a scavenger for the hydrochloric acid byproduct.
- **Sulfonyl Chloride Addition:** While maintaining the temperature at 0 °C, slowly add a solution of benzenesulfonyl chloride (1.1 eq) in anhydrous DCM to the reaction mixture.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM. Combine the organic layers.
- **Washing:** Wash the combined organic layers sequentially with 1M HCl, saturated aqueous sodium bicarbonate, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **Butyl 4-[(phenylsulfonyl)oxy]benzoate**.

Predicted Spectral Data

The following are the predicted spectral characteristics for **Butyl 4-[(phenylsulfonyl)oxy]benzoate** based on the known spectra of its precursors and general spectroscopic principles.

- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 7.9-8.1 (m, 2H): Protons on the phenyl ring of the benzenesulfonyl group, ortho to the sulfonyl group.

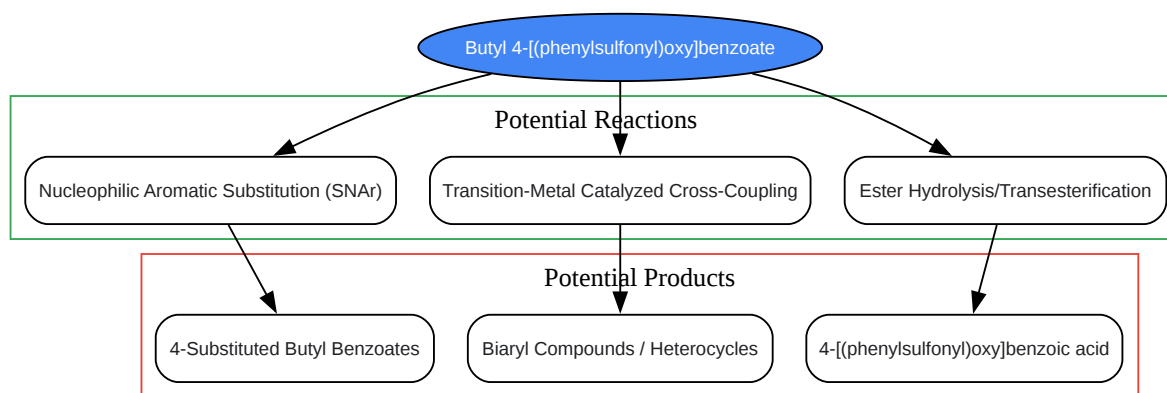
- δ 7.5-7.7 (m, 3H): Protons on the phenyl ring of the benzenesulfonyl group, meta and para to the sulfonyl group.
- δ 8.0 (d, $J \approx 8.8$ Hz, 2H): Protons on the benzoate ring, ortho to the carbonyl group.
- δ 7.2 (d, $J \approx 8.8$ Hz, 2H): Protons on the benzoate ring, ortho to the sulfonyloxy group.
- δ 4.3 (t, $J \approx 6.6$ Hz, 2H): Methylene protons of the butyl group adjacent to the ester oxygen (-O-CH₂-).
- δ 1.7 (m, 2H): Methylene protons of the butyl group (-O-CH₂-CH₂-).
- δ 1.4 (m, 2H): Methylene protons of the butyl group (-CH₂-CH₃).
- δ 0.9 (t, $J \approx 7.4$ Hz, 3H): Methyl protons of the butyl group.
- ¹³C NMR (CDCl₃, 101 MHz):
 - δ 165.5: Carbonyl carbon of the ester.
 - δ 153.0, 135.0, 131.5, 129.5, 129.0, 128.5, 122.0: Aromatic carbons.
 - δ 65.5: Methylene carbon of the butyl group adjacent to the ester oxygen (-O-CH₂-).
 - δ 30.5: Methylene carbon of the butyl group (-O-CH₂-CH₂-).
 - δ 19.2: Methylene carbon of the butyl group (-CH₂-CH₃).
 - δ 13.7: Methyl carbon of the butyl group.
- Infrared (IR) Spectroscopy (KBr, cm⁻¹):
 - ~3070: Aromatic C-H stretch.
 - ~2960: Aliphatic C-H stretch.
 - ~1730: C=O stretch of the ester.
 - ~1590, 1490: Aromatic C=C stretch.

- ~1370, 1180: Asymmetric and symmetric S=O stretch of the sulfonate ester.
- ~1270, 1100: C-O stretch.
- Mass Spectrometry (MS):
 - $[M+H]^+$: 335.0953 (calculated for $C_{17}H_{19}O_5S$)
 - $[M+Na]^+$: 357.0772 (calculated for $C_{17}H_{18}NaO_5S$)
 - Key Fragmentation Patterns: Expect to see fragments corresponding to the loss of the butoxycarbonyl group, the phenylsulfonyl group, and cleavage of the butyl chain.

Reactivity and Potential Applications

The primary utility of **Butyl 4-[(phenylsulfonyl)oxy]benzoate** in organic synthesis stems from the excellent leaving group ability of the phenylsulfonate moiety. This makes the compound a valuable precursor for a variety of chemical transformations.

Diagram of Potential Reaction Pathways



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Caption: Potential reaction pathways for **Butyl 4-[(phenylsulfonyl)oxy]benzoate**.

- **Nucleophilic Aromatic Substitution (S_NAr):** The phenylsulfonate group can be displaced by a wide range of nucleophiles, such as amines, alkoxides, and thiolates, to introduce new functional groups at the 4-position of the benzoate ring. This is a powerful method for the synthesis of diverse libraries of compounds.
- **Transition-Metal Catalyzed Cross-Coupling Reactions:** The C-O bond of the sulfonate ester can be activated by various transition metal catalysts (e.g., palladium, nickel) to participate in cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig aminations. This allows for the formation of C-C, C-N, and C-S bonds, providing access to complex biaryl structures and other valuable scaffolds.^[5]
- **Drug Development Intermediate:** Due to its versatile reactivity, **Butyl 4-[(phenylsulfonyl)oxy]benzoate** can serve as a key building block in the synthesis of active pharmaceutical ingredients (APIs). The ability to readily introduce diverse functionalities makes it an attractive starting material for medicinal chemistry programs. While sulfonate esters themselves can be genotoxic, their use as intermediates is common, with careful control of their levels in the final API.^{[6][7][8]}

Safety and Handling

Given the lack of specific toxicological data for **Butyl 4-[(phenylsulfonyl)oxy]benzoate**, a cautious approach to handling is essential, based on the known hazards of its precursors and related compounds.

- **Benzenesulfonyl Chloride (Precursor):** Benzenesulfonyl chloride is corrosive and causes severe skin burns and eye damage.^{[9][10][11]} It is also harmful if swallowed or inhaled.^{[10][11]} It reacts with water and should be handled in a dry, well-ventilated area.^[10]
- **Butyl 4-hydroxybenzoate (Precursor):** This compound can cause skin and serious eye irritation.
- **Sulfonate Esters (General Class):** Some sulfonate esters are known to be alkylating agents and may have mutagenic potential.^{[7][8]}

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles.
- Ventilation: Handle the compound in a well-ventilated fume hood to avoid inhalation of any dust or vapors.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from moisture and incompatible materials such as strong oxidizing agents and bases.
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

Butyl 4-[(phenylsulfonyl)oxy]benzoate is a molecule with significant potential as a versatile intermediate in organic synthesis, particularly for applications in pharmaceutical and materials science. While direct experimental data is not readily available, its properties and reactivity can be reliably inferred from the well-established chemistry of its constituent functional groups. This guide provides a solid foundation for researchers to begin working with this compound, from its synthesis and characterization to its application in the development of novel chemical entities. As with any new compound, all handling and reactions should be conducted with appropriate safety precautions.

References

- Cole-Parmer. (2003, March 18). Material Safety Data Sheet - Benzenesulfonyl Chloride, 96%. Retrieved from [\[Link\]](#)
- Krasnova, L., & Chernyak, D. (2018). A mild light-induced cleavage of the S–O bond of aryl sulfonate esters enables efficient sulfonylation of vinylarenes. *Chemical Science*, 9(36), 7246–7251. [\[Link\]](#)
- Diverse reactivity of arylsulfonate phenol esters. (2019). ResearchGate. [\[Link\]](#)
- Krasnova, L., & Chernyak, D. (2018). A mild light-induced cleavage of the S–O bond of aryl sulfonate esters enables efficient sulfonylation of vinylarenes. *Chemical Science*, 9(36), 7246–7251. [\[Link\]](#)

- Ngassa, F. N., et al. (2024). Sulfonamides and sulfonate esters: Synthetic routes, proposed mechanisms, and crystallographic characterizations. *European Journal of Chemistry*, 15(3), 282-290.
- Ngassa, F. N., et al. (2025, August 9). Facile synthesis of arylsulfonates from phenol derivatives and sulfonyl chlorides. *Research Square*.
- Organic Chemistry Portal. (n.d.). Sulfonate synthesis by sulfonylation (tosylation). Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Butylparaben. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Elder, D. P., et al. (2010). The utility of sulfonate salts in drug development. *Journal of Pharmaceutical Sciences*, 99(7), 2948-2961. [\[Link\]](#)
- mzCloud. (2015, June 29). Butylparaben. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Butylparaben. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Sulfonate ester. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Butylparaben. Retrieved from [\[Link\]](#)
- Teasdale, A., et al. (2010). A Detailed Study of Sulfonate Ester Formation and Solvolysis Reaction Rates and Application toward Establishing Sulfonate Ester Control in Pharmaceutical Manufacturing Processes. *Organic Process Research & Development*, 14(4), 999-1007. [\[Link\]](#)
- Tian, Z., et al. (2021). Practical Electro-Oxidative Sulfonylation of Phenols with Sodium Arenesulfinates Generating Arylsulfonate Esters. *The Journal of Organic Chemistry*, 86(9), 6297-6307. [\[Link\]](#)
- Novatia, LLC. (2010, March 10). A Detailed Study of Sulfonate Ester Formation and Solvolysis Reaction Rates and Application toward Establishing Sulfonate Ester Control in Pharmaceutical Manufacturing Processes. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Butylparaben. Retrieved from [\[Link\]](#)

- Rearrangement of Arylsulfamates and Sulfates to Para-Sulfonyl Anilines and Phenols. (2024). MDPI. [\[Link\]](#)
- Phenylsulfonate as a photolabile group for intramolecular carbon–carbon cross-coupling reactions. (2022). RSC Advances. [\[Link\]](#)
- CPSC Staff Statement on University of Cincinnati Report “Toxicity Review for Phenyl Esters of C10-C18 Alkylsulfonic Acid”. (2019). Consumer Product Safety Commission. [\[Link\]](#)

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Sources

- 1. Butylparaben - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. Butylparaben | C11H14O3 | CID 7184 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. eurjchem.com [\[eurjchem.com\]](https://eurjchem.com)
- 4. Sulfonate ester - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 5. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 6. The utility of sulfonate salts in drug development - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 7. pubs.acs.org [\[pubs.acs.org\]](https://pubs.acs.org)
- 8. enovatia.com [\[enovatia.com\]](https://enovatia.com)
- 9. cdhfinechemical.com [\[cdhfinechemical.com\]](https://cdhfinechemical.com)
- 10. pim-resources.coleparmer.com [\[pim-resources.coleparmer.com\]](https://pim-resources.coleparmer.com)
- 11. fishersci.com [\[fishersci.com\]](https://fishersci.com)
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